Computational Characterization & DFT Profiling of 5-Bromo-2-hydroxynicotinic Acid

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Compound of Interest

Compound Name:	*5-Bromo-2-hydroxynicotinic acid*
CAS No.:	*104612-36-4*
Cat. No.:	*B008713*

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Technical Whitepaper | Version 1.0 Target Audience: Computational Chemists, Medicinal Chemists, Structural Biologists

Executive Summary

5-Bromo-2-hydroxynicotinic acid (CAS: 104612-36-4) represents a critical pharmacophore in the synthesis of antiviral and antimicrobial agents. Its structural versatility stems from two key electronic features: the prototropic tautomerism of the 2-hydroxypyridine moiety and the electronic modulation provided by the 5-bromo substituent.

This guide establishes a rigorous Density Functional Theory (DFT) protocol for characterizing 5-B-2-HNA. By synthesizing data from the parent 2-hydroxynicotinic acid (2-HNA) and the analogous 5-bromonicotinic acid, we define the expected structural dynamics, electronic frontiers, and vibrational signatures required for valid experimental correlation.

Structural Dynamics: The Tautomeric Equilibrium

The defining feature of 5-B-2-HNA is the competition between the lactim (hydroxy) and lactam (oxo/pyridone) forms. Accurate DFT modeling must account for this equilibrium, as it dictates

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reactivity and ligand-protein binding.

Mechanism of Tautomerism

In the gas phase, 2-hydroxypyridines often favor the hydroxy form due to aromaticity preservation. However, in the solid state and polar solvents (DMSO, H_2O), the 2-oxo (pyridone) tautomer is thermodynamically dominant.

- Lactim Form (Enol): Aromatic pyridine ring; –OH at C2.
- Lactam Form (Keto): Non-aromatic amide-like ring; C=O at C2; N–H protonation.

Critical Insight: For 5-B-2-HNA, the carboxylic acid group at C3 interacts with the C2 moiety. In the 2-oxo form, a strong intramolecular hydrogen bond (O–H···O=C) stabilizes the structure, locking the conformation.

Visualization of Tautomeric Pathways

The following diagram illustrates the equilibrium and the stabilization provided by the intramolecular hydrogen bond (IMHB).



Figure 1: Tautomeric Equilibrium of 5-Bromo-2-hydroxynicotinic Acid

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Figure 1: The proton transfer pathway favors the Lactam form in polar environments, further stabilized by intramolecular hydrogen bonding between the C3-COOH and C2-Carbonyl.

Computational Methodology (Protocol)

To replicate valid results for 5-B-2-HNA, the following computational parameters are recommended based on validated studies of 5-bromonicotinic acid and 2-hydroxynicotinic acid.

Validated Level of Theory

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- Software: Gaussian 09/16 or ORCA.
- Functional:B3LYP (Hybrid GGA) is the industry standard for organic vibrational analysis. For higher accuracy in non-covalent interactions (dimers), use wB97X-D (dispersion-corrected).
- Basis Set:6-311++G(d,p).[1] The diffuse functions (++) are mandatory to accurately model the lone pairs on Oxygen/Bromine and the anionic character of the carboxylate if deprotonated.

Workflow Diagram

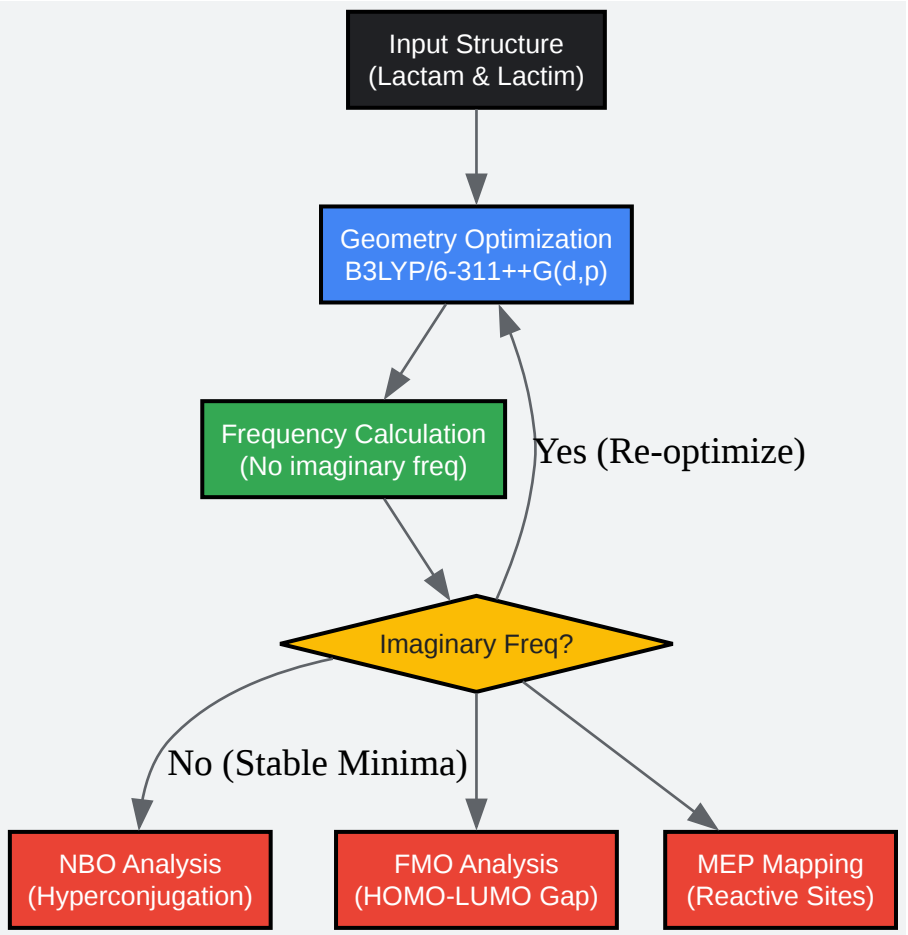

Figure 2: Standard DFT Characterization Workflow

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Figure 2: Step-by-step computational protocol ensuring thermodynamic stability before electronic property analysis.

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Electronic Structure & Reactivity

The electronic profile of 5-B-2-HNA is distinct from nicotinic acid due to the 5-bromo substituent.

Frontier Molecular Orbitals (FMO)

The HOMO-LUMO gap is a critical indicator of chemical hardness and biological reactivity.

- HOMO Location: Concentrated on the carbonyl oxygen (lone pair) and the bromine atom (pi-donation).
- LUMO Location: Delocalized over the pyridine ring and the carboxylic acid group (pi-antibonding).
- Bromine Effect: The Br atom acts as an inductive withdrawer (-I) but a resonance donor (+R). In this scaffold, it typically stabilizes the HOMO, slightly increasing the energy gap compared to 2-HNA, making the molecule chemically harder and more stable.

Molecular Electrostatic Potential (MEP)

MEP mapping identifies sites for electrophilic and nucleophilic attack, crucial for docking studies.

- Negative Potential (Red): Carbonyl Oxygen (C2=O) and Carboxyl Oxygen. These are the primary H-bond acceptor sites.
- Positive Potential (Blue): The N–H proton (in lactam form) and the Carboxyl O–H. These are the H-bond donor sites.
- Neutral/Green: The Bromine atom often shows a "sigma-hole" (positive cap) along the C-Br bond axis, capable of halogen bonding.[2]

Spectroscopic Profiling (Vibrational Analysis)

Experimental validation of the DFT model relies on matching IR/Raman frequencies. The following table summarizes the diagnostic bands predicted for the stable Lactam (2-oxo) tautomer of 5-B-2-HNA.

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Table 1: Predicted Vibrational Assignments (Scaled B3LYP/6-311++G(d,p))

Vibrational Mode	Frequency (cm^{-1})	Intensity	Description
O–H Stretch	3500–3550	Medium	Carboxylic acid O–H (free).
N–H Stretch	3100–3200	Weak/Broad	Pyridone ring N–H (Diagnostic for Lactam form).
C=O Stretch (Acid)	1720–1750	Strong	Carboxyl C=O stretch.
C=O Stretch (Ring)	1640–1680	Very Strong	Key Marker: Pyridone carbonyl. Lower freq due to conjugation.
C–C / C=N Ring	1580–1620	Medium	Skeletal ring vibrations.
C–Br Stretch	600–700	Medium	Carbon-Bromine stretch (Fingerprint region).

Note: Frequencies are typically scaled by a factor of 0.961–0.967 for B3LYP to account for anharmonicity.

Thermodynamic Parameters

Thermodynamic analysis (Enthalpy, Gibbs Free Energy) allows for the prediction of tautomeric stability.

- Equation:
- Prediction: For 5-B-2-HNA,

  is expected to be negative (approx. -5 to -10 kcal/mol in solution), indicating the spontaneous formation of the 2-oxo (lactam) form.

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References

The following sources provide the foundational data and methodologies used to construct this profile.

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